Technical Guide: 6-Methylpicolinic Acid Hydrochloride

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Compound of Interest	
Compound Name:	*6-Methylpicolinic acid hydrochloride*
CAS No.:	*87884-49-9*
Cat. No.:	*B1626684*

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Safety, Synthesis, and Application in Drug Development[1]

Executive Summary

6-Methylpicolinic acid (6-Methyl-2-pyridinecarboxylic acid) is a pivotal heterocyclic building block used extensively in medicinal chemistry for its metal-chelating properties and as a scaffold for bioactive molecules.[1][2][3][4] While the free acid (CAS 934-60-1) is the primary commercial form, the hydrochloride salt is frequently generated in situ or isolated to improve water solubility and bioavailability in early-stage drug development.[1][3][4]

This guide synthesizes confirmed safety data for the parent compound with chemically grounded safety protocols for the hydrochloride salt, which exhibits distinct acidity and hygroscopic properties.[1][3][4]

Chemical Identity & Properties

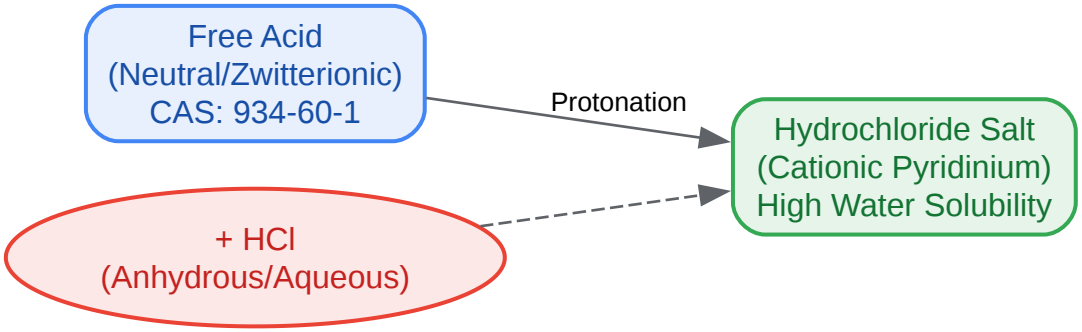
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The distinction between the free acid and the hydrochloride salt is critical for accurate stoichiometric calculations and safety handling.[1][3][4]

Property	6-Methylpicolinic Acid (Free Acid)	6-Methylpicolinic Acid Hydrochloride (Salt)
CAS Number	934-60-1	Not widely assigned (Treat as derivative of 934-60-1)
Formula		
Mol.[1][3][4][5] Weight	137.14 g/mol	~173.60 g/mol
Appearance	White to beige crystalline powder	White to off-white hygroscopic solid
Solubility	Soluble in alcohol, moderate in water	Highly soluble in water; sparingly soluble in non-polar organics
Acidity (pKa)	~5.5 (Carboxylic acid)	< 2.0 (Protonated pyridine nitrogen + HCl)

Structural Visualization

The following diagram illustrates the protonation pathway converting the free acid to its hydrochloride salt, altering its physicochemical profile.[1][3][4]



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Figure 1: Conversion of 6-Methylpicolinic acid to its Hydrochloride salt, enhancing aqueous solubility.

Hazard Identification (GHS Classification)

While the free acid is classified as an Irritant, the hydrochloride salt introduces additional acidity.[3][4] The following safety profile integrates data from the free acid SDS with standard precautions for pyridine hydrochlorides.

Core Hazards[1][3][4]

- Signal Word:WARNING (Potential DANGER for concentrated Salt)[1][3][4]
- Hazard Statements:
  - H315: Causes skin irritation.[1][3][4]
  - H319: Causes serious eye irritation.[1][3][4][6]
  - H335: May cause respiratory irritation.[1][3][4][7]
  - Salt-Specific:H314/H318 (Causes severe skin burns/eye damage) should be considered if the salt is hydrolyzed in moisture, generating free HCl.[3][4]

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3][4][6]
- P280: Wear protective gloves/eye protection/face protection.[1][3][4][6][7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][3][4][7] Remove contact lenses if present and easy to do.[1][3][4][6][7] Continue rinsing.[1][3][4][6][7]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][3][4]

Emergency Response Protocols

This protocol is designed for laboratory accidents involving the hydrochloride salt.[1][3][4]

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Scenario	Immediate Action	Scientific Rationale
Eye Contact	Irrigate immediately for 15+ mins. Lift eyelids.[1][3][4]	HCl salts hydrolyze rapidly in eye moisture, lowering pH and causing potential corneal opacity.[1][3][4]
Skin Contact	Brush off dry powder, then wash with soap/water.[1][3][4]	Adding water to a large mass of hygroscopic salt on skin can cause an exothermic acidic burn; remove bulk solid first.[1][3][4]
Inhalation	Move to fresh air.[1][3][4][6][7] If wheezing, administer oxygen.[1][3][4]	Inhalation of dust delivers acidic particles to alveoli, causing bronchospasm (H335).[3][4]
Ingestion	Rinse mouth. Do NOT induce vomiting.	Vomiting re-exposes the esophagus to acidic material.[1][3][4] Dilution is safer.[1][3][4]

Handling, Storage, & Stability[8]

Hygroscopicity Management

The hydrochloride salt is significantly more hygroscopic than the free acid.[1][3][4]

- Storage: Desiccator or inert atmosphere (

  /Ar) is required for the salt.[3][4]

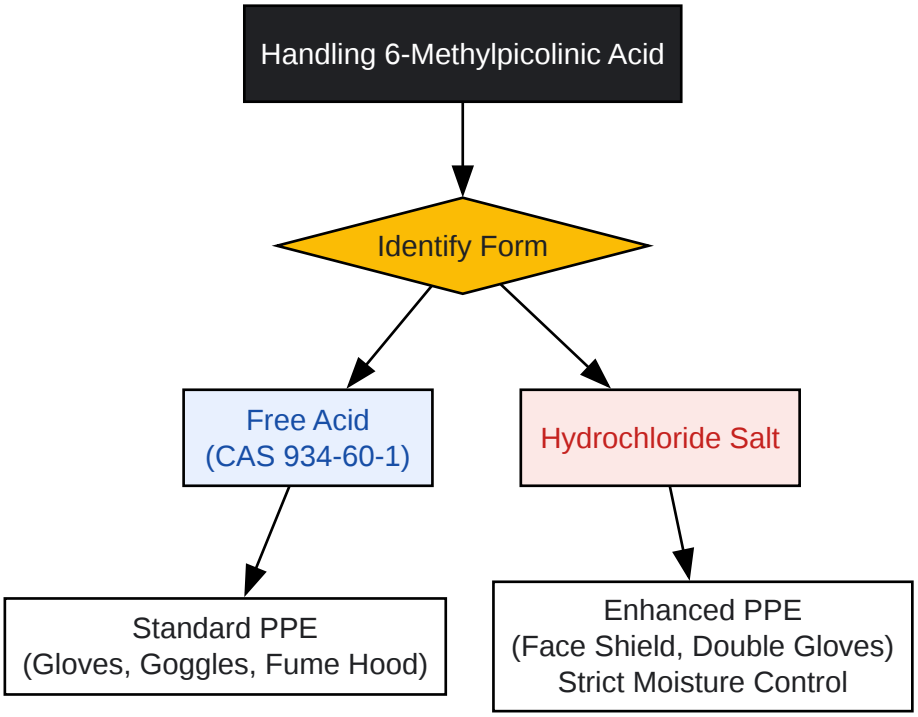
- Temperature: Store at 2–8°C.

- Incompatibility: Avoid strong oxidizing agents and strong bases (bases will liberate the free acid/amine).[3][4]

Workflow Decision Tree

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Use this logic flow to determine the appropriate handling level.



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Figure 2: Safety decision matrix based on chemical form.

Technical Application: Drug Development

Metal Chelation & Metalloprotein Inhibition

6-Methylpicolinic acid is a bidentate ligand.[1][3][4] The nitrogen of the pyridine ring and the oxygen of the carboxylate group form stable 5-membered chelate rings with transition metals (

,

,

).[3][4]

- Mechanism: In zinc-dependent metalloproteases (e.g., MMPs), the compound binds the catalytic zinc ion, displacing the water molecule required for hydrolysis, effectively inhibiting the enzyme.[1]

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- Structure-Activity Relationship (SAR): The 6-methyl group provides steric bulk, which can improve selectivity for specific metalloenzyme pockets compared to unsubstituted picolinic acid.[1][3][4]

Experimental Protocol: Preparation of the Hydrochloride Salt

Objective: Convert 6-Methylpicolinic acid (Free Acid) to its Hydrochloride salt for improved aqueous solubility.

Reagents:

- 6-Methylpicolinic acid (1.0 eq)[1][3][4][5]
- 4M HCl in Dioxane (or anhydrous Ether) (1.1 eq)
- Solvent: Anhydrous Ethanol or Methanol[1][3][4]

Procedure:

- Dissolution: Dissolve 1.37 g (10 mmol) of 6-Methylpicolinic acid in a minimum volume of warm anhydrous ethanol (~10 mL).
- Acidification: Cool to 0°C in an ice bath. Dropwise add 2.75 mL of 4M HCl in Dioxane (11 mmol) with stirring.
- Precipitation: Stir for 30 minutes. If precipitate does not form, slowly add cold diethyl ether until turbidity appears.[1][3][4]
- Isolation: Filter the white solid under vacuum/inert gas (to prevent moisture absorption).[1][3][4]
- Drying: Dry in a vacuum desiccator over

  for 12 hours.
- Yield Check: Expected yield ~85-95%.

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